

5-Methyl-1,3-benzodioxole molecular weight and formula

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Compound of Interest

Compound Name: 5-Methyl-1,3-benzodioxole

Cat. No.: B1360083

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Technical Data for 5-Methyl-1,3-benzodioxole

Synonyms: 3,4-(Methylenedioxy)toluene, 4-Methyl-1,2-methylenedioxybenzene

This document provides core technical specifications for **5-Methyl-1,3-benzodioxole**, a compound often utilized as a chemical intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry.^[1]

Molecular Properties

The fundamental molecular characteristics of **5-Methyl-1,3-benzodioxole** are summarized in the table below. These values are essential for stoichiometric calculations in synthetic chemistry.

Property	Value
Molecular Formula	C ₈ H ₈ O ₂ [1][2][3]
Molecular Weight	136.15 g/mol [2][3]
Exact Mass	136.052429494 u[3]
Appearance	Colorless to pale yellow liquid[1][3]
Density	Approximately 1.2 g/cm ³ [1][3]
Boiling Point	193-200.4 °C[1][3][4]
CAS Number	7145-99-5[1]

Experimental Protocols & Signaling Pathways

Detailed, peer-reviewed experimental protocols for the synthesis or application of **5-Methyl-1,3-benzodioxole** are highly specific to individual research and development projects and are not readily available in public-facing documents. Such protocols are typically found within proprietary laboratory documentation or detailed in the supplementary materials of scientific publications.

Similarly, **5-Methyl-1,3-benzodioxole** is a building-block chemical. While it is a precursor for compounds that may interact with biological signaling pathways, it is not typically itself an active modulator of such pathways. Therefore, a meaningful signaling pathway diagram directly involving this compound cannot be generated.

For drug development professionals and researchers, accessing detailed experimental data would necessitate consulting specialized chemical synthesis databases, patent literature, or academic journals focused on organic and medicinal chemistry.

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